

"2-Amino-4-(methoxycarbonyl)benzoic acid" properties and characteristics

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-4-(methoxycarbonyl)benzoic acid

Cat. No.: B105353

[Get Quote](#)

An In-depth Technical Guide to 2-Amino-4-(methoxycarbonyl)benzoic acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Amino-4-(methoxycarbonyl)benzoic acid is a chemical intermediate with the CAS number 85743-02-8. This document provides a comprehensive overview of its chemical and physical properties, spectroscopic data, synthesis protocols, and its primary application as a key building block in the development of novel antifungal agents.

Chemical and Physical Properties

2-Amino-4-(methoxycarbonyl)benzoic acid is a solid at room temperature.^[1] While extensive experimental data is not widely published, a summary of its known and predicted properties is presented below.

Table 1: Physical and Chemical Properties of 2-Amino-4-(methoxycarbonyl)benzoic acid

Property	Value	Source
Molecular Formula	C ₉ H ₉ NO ₄	[1]
Molecular Weight	195.17 g/mol	[1]
CAS Number	85743-02-8	[1]
IUPAC Name	2-amino-4-(methoxycarbonyl)benzoic acid	[1]
Physical Form	Solid	[1]
Melting Point	213 °C (predicted)	[1]
Boiling Point	397.7±32.0 °C (predicted)	[1]
pKa	4.51±0.10 (predicted)	[1]

Spectroscopic Data

Detailed experimental spectra for **2-Amino-4-(methoxycarbonyl)benzoic acid** are not readily available in public databases. However, mass spectrometry data has been reported.

Table 2: Spectroscopic Data for 2-Amino-4-(methoxycarbonyl)benzoic acid

Technique	Data	Source
Mass Spectrometry	MS (M+H) ⁺ = 196	[1]

Experimental Protocols

The primary documented use of **2-Amino-4-(methoxycarbonyl)benzoic acid** is as an intermediate in the synthesis of quinazolinone-based fungal efflux pump inhibitors.[1]

Synthesis of 2-Amino-4-(methoxycarbonyl)benzoic acid

A general method for the synthesis of **2-Amino-4-(methoxycarbonyl)benzoic acid** involves the reduction of a nitro-substituted precursor.[1]

Reaction: Hydrogenation of methyl 3-nitro-4-carboxybenzoate.

Procedure:

- A suspension of methyl 3-nitro-4-carboxybenzoate (10.0 g, 44.4 mmol) is prepared in a 1:1 mixture of methanol and water (50 mL).
- To this suspension, 5% Palladium on carbon (Pd/C) (4.0 g) is added as a catalyst.
- The mixture is placed under a hydrogen atmosphere (50 psi).
- The reaction is allowed to proceed for 16 hours.
- Upon completion, the reaction mixture is filtered through a pad of Celite to remove the catalyst.
- The filter cake is washed with methanol.
- The filtrate is concentrated under reduced pressure to yield the product.

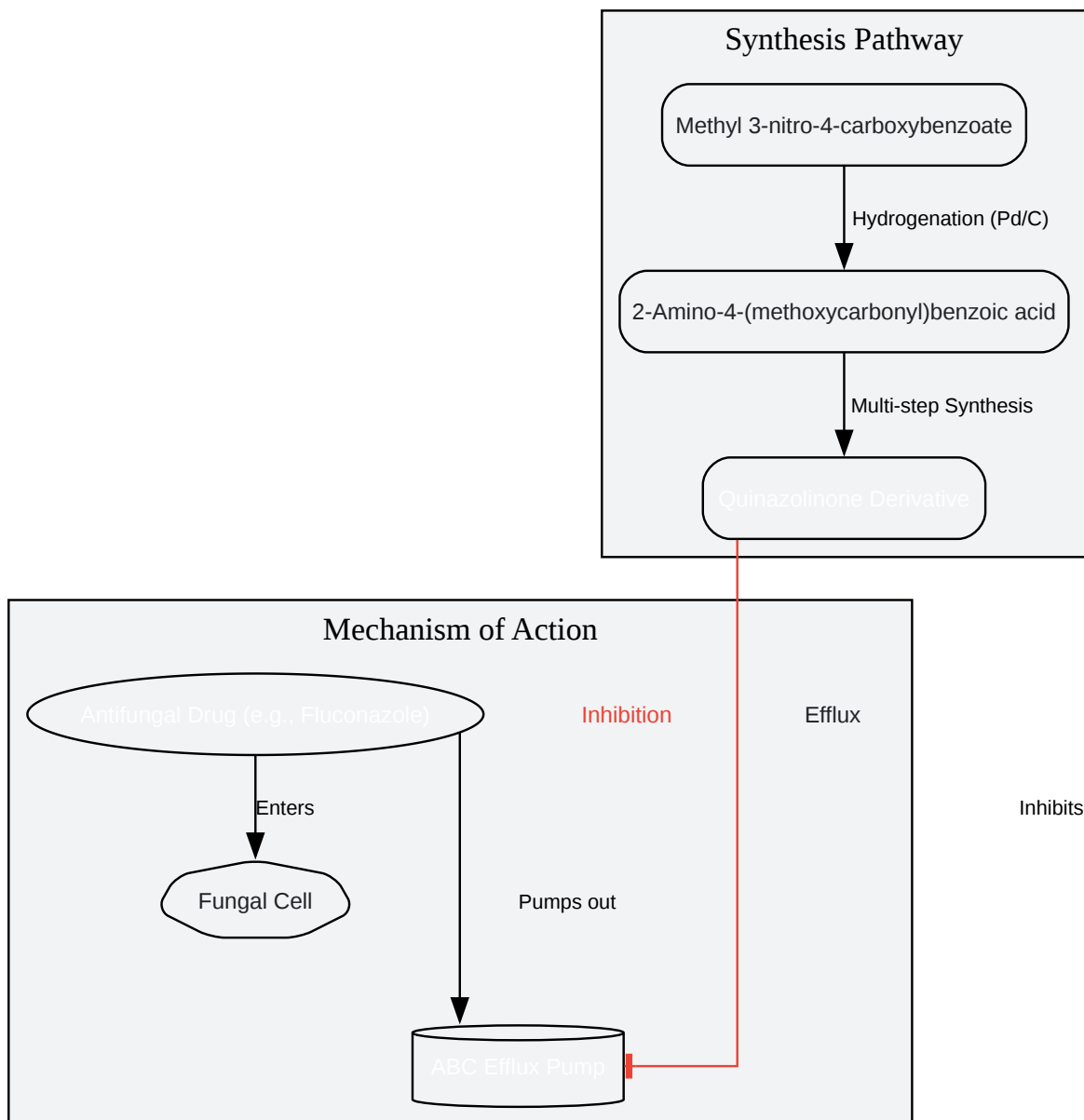
Expected Yield: Approximately 75% (6.51 g).[1]

Applications in Drug Development

2-Amino-4-(methoxycarbonyl)benzoic acid is a crucial intermediate in the synthesis of a class of compounds known as quinazolinone fungal efflux pump inhibitors.[1] These inhibitors are being investigated for their ability to potentiate the efficacy of existing antifungal drugs, such as fluconazole, against resistant strains of pathogenic fungi like *Candida albicans* and *Candida glabrata*. [2][3][4] The mechanism of action involves the inhibition of ABC-type efflux pumps, which are responsible for actively transporting antifungal agents out of the fungal cell, thereby conferring resistance.[2][3][4]

Synthesis and Mechanism of Action Workflow

The following diagram illustrates the role of **2-Amino-4-(methoxycarbonyl)benzoic acid** in the synthesis of quinazolinone fungal efflux pump inhibitors and their mechanism of action.



[Click to download full resolution via product page](#)

Caption: Synthesis of quinazolinone inhibitors and their mechanism of action.

Safety Information

For detailed safety information, including hazard statements and precautionary measures, please refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Quinazolinone fungal efflux pump inhibitors. Part 2: In vitro structure-activity relationships of (N-methyl-piperaziny)-containing derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Quinazolinone-based fungal efflux pump inhibitors. Part 1: Discovery of an (N-methylpiperazine)-containing derivative with activity in clinically relevant Candida spp - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Quinazolinone fungal efflux pump inhibitors. Part 3: (N-methyl)piperazine variants and pharmacokinetic optimization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. ["2-Amino-4-(methoxycarbonyl)benzoic acid" properties and characteristics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105353#2-amino-4-methoxycarbonyl-benzoic-acid-properties-and-characteristics]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com